

Personal protective equipment for handling BMS-986235

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Compound of Interest

Compound Name: BMS-986235

Cat. No.: B6171950

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Essential Safety and Handling Guide for BMS-986235

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **BMS-986235**, a selective and orally active Formyl Peptide Receptor 2 (FPR2) agonist. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

A summary of the key quantitative data for **BMS-986235** is presented below for easy reference.

Property	Value
Molecular Weight	361.34 g/mol
Formula	C ₁₈ H ₁₇ F ₂ N ₃ O ₃
Appearance	Solid Powder
Purity	>99%
Solubility	Soluble in DMSO
Storage (Powder)	-20°C for up to 3 years
Storage (in Solvent)	-80°C for up to 1 year

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **BMS-986235**, the following personal protective equipment is mandatory.^[1]

- **Eye Protection:** Chemical safety glasses or goggles with side shields are required to protect against splashes.
- **Hand Protection:** Wear impermeable disposable gloves, such as nitrile gloves. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A fluid-resistant laboratory coat must be worn and fully buttoned.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator is necessary.

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is essential for maintaining a safe laboratory environment.

Handling and Storage

- Engineering Controls: Handle **BMS-986235** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Procedural Controls: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling. For in vivo studies, prepare solutions fresh daily.
- Storage: Store the solid powder at -20°C.[2][3] Solutions of **BMS-986235** in solvent should be stored at -80°C.[2][3]

Spill Response

In the event of a spill, follow these procedures to ensure safe cleanup and containment.[4][5][6][7][8]

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - Evacuate the area if the spill is large or in a poorly ventilated space.
 - If the spilled material is flammable, extinguish all nearby ignition sources.
- Containment and Cleanup:
 - Wear appropriate PPE, including a respirator if powders are present.
 - For solid spills, carefully scoop the material into a sealed container. Avoid generating dust.
 - For liquid spills, cover with an absorbent material, such as vermiculite or sand. Do not use paper towels for flammable solvent spills.
 - Work from the outside of the spill inward to prevent spreading.
- Decontamination:
 - Clean the spill area with soap and water.

- Place all contaminated materials, including absorbent pads and used PPE, into a sealed, labeled hazardous waste container.

Disposal Plan

Dispose of **BMS-986235** and any contaminated materials in accordance with institutional and local regulations for chemical waste.[\[9\]](#)[\[10\]](#)

- **Unused Compound:** Unused **BMS-986235** should be disposed of as hazardous chemical waste. Do not discard it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable labware, PPE, and spill cleanup materials that have come into contact with **BMS-986235** should be collected in a designated, labeled hazardous waste container for proper disposal.

Experimental Protocols

BMS-986235 has been shown to inhibit neutrophil chemotaxis and stimulate macrophage phagocytosis.[\[11\]](#) Detailed methodologies for these key experiments are provided below.

Neutrophil Chemotaxis Assay

This assay evaluates the effect of **BMS-986235** on the migration of neutrophils towards a chemoattractant.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Neutrophil Isolation:** Isolate human neutrophils from whole blood using Ficoll-Paque density gradient centrifugation followed by dextran sedimentation.
- **Assay Setup:** Use a Boyden chamber or a similar transwell system with a porous membrane (e.g., 5 µm pores).
- **Procedure:**
 - Add a known chemoattractant (e.g., IL-8) to the lower chamber of the Boyden apparatus.
 - Pre-incubate the isolated neutrophils with various concentrations of **BMS-986235** or a vehicle control.

- Add the pre-incubated neutrophils to the upper chamber.
- Incubate the chamber at 37°C in a 5% CO₂ environment for approximately 1-2 hours.
- Quantification:
 - After incubation, count the number of neutrophils that have migrated to the lower chamber using a hemocytometer or an automated cell counter.
 - Alternatively, migrated cells can be quantified by measuring their ATP content using a luminescent assay.
- Data Analysis: Compare the number of migrated cells in the **BMS-986235**-treated groups to the vehicle control to determine the inhibitory effect of the compound on chemotaxis.

Macrophage Phagocytosis Assay

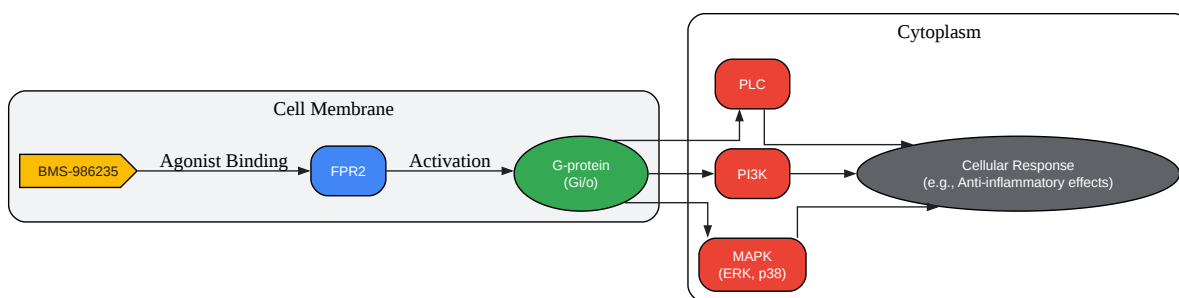
This assay assesses the ability of **BMS-986235** to enhance the phagocytic activity of macrophages.^{[15][16][17][18][19]}

- Macrophage Culture: Culture a macrophage cell line (e.g., RAW 264.7) or primary bone marrow-derived macrophages in a suitable medium.
- Assay Setup: Plate the macrophages in a multi-well plate and allow them to adhere.
- Procedure:
 - Treat the adherent macrophages with various concentrations of **BMS-986235** or a vehicle control for a specified period.
 - Introduce fluorescently labeled particles (e.g., FITC-labeled zymosan or fluorescent microspheres) to the macrophage culture.
 - Incubate for a sufficient time to allow for phagocytosis (e.g., 1-2 hours).
- Quantification:
 - Wash the cells to remove non-phagocytosed particles.

- Quantify the uptake of fluorescent particles by the macrophages using a fluorometer, fluorescence microscope, or flow cytometer.
- Data Analysis: Compare the fluorescence intensity or the percentage of phagocytic cells in the **BMS-986235**-treated groups to the vehicle control to determine the effect of the compound on phagocytosis.

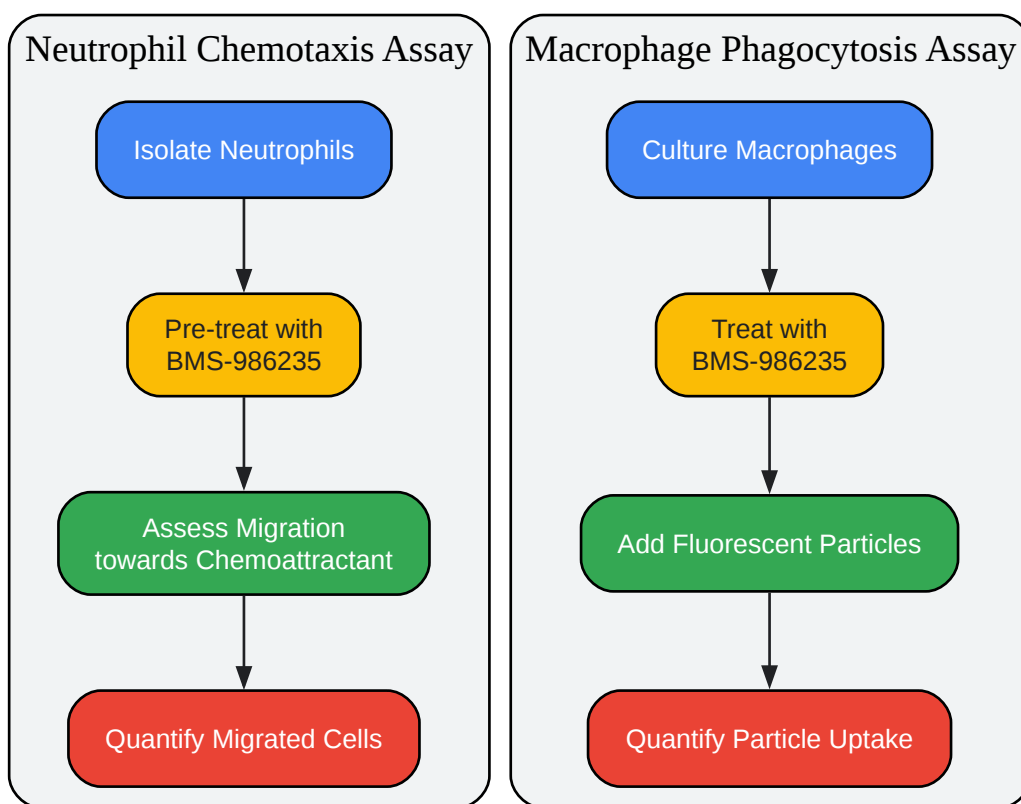
Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams are provided.



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Caption: FPR2 Signaling Pathway Activated by **BMS-986235**.



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Caption: Workflow for Key Cellular Assays.

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